

3-Ethyl-3,4-dimethylheptane molecular weight and formula

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Compound of Interest

Compound Name: 3-Ethyl-3,4-dimethylheptane

Cat. No.: B14560665

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Core Technical Profile: 3-Ethyl-3,4-dimethylheptane

Introduction

This document provides a detailed technical overview of the branched alkane, **3-Ethyl-3,4-dimethylheptane**. It is intended for researchers, scientists, and professionals in drug development and organic chemistry who require precise information on its fundamental chemical and physical properties. As a saturated hydrocarbon, this compound's primary relevance is in organic synthesis, analytical chemistry, and as a potential component in fuel formulations, rather than in direct pharmacological applications.

Molecular Identity and Properties

3-Ethyl-3,4-dimethylheptane is a saturated hydrocarbon, meaning it contains only single bonds between its carbon atoms. Its structure consists of a seven-carbon heptane backbone with three alkyl substituents: an ethyl group at the third carbon and two methyl groups at the third and fourth carbons, respectively.

The key quantitative properties of this molecule are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₄	[1][2][3]
Molecular Weight	156.31 g/mol	[2][3][4]
IUPAC Name	3-ethyl-3,4-dimethylheptane	[2]
CAS Registry Number	61868-34-6	[3]
Canonical SMILES	<chem>CCCC(C)C(C)(CC)CC</chem>	[2]
Boiling Point	189.8 °C	[1]

Experimental Protocols & Applications

Due to its nature as a simple branched alkane, **3-Ethyl-3,4-dimethylheptane** is not associated with specific biological signaling pathways or direct applications in drug development.

Therefore, detailed experimental protocols for biological assays are not applicable.

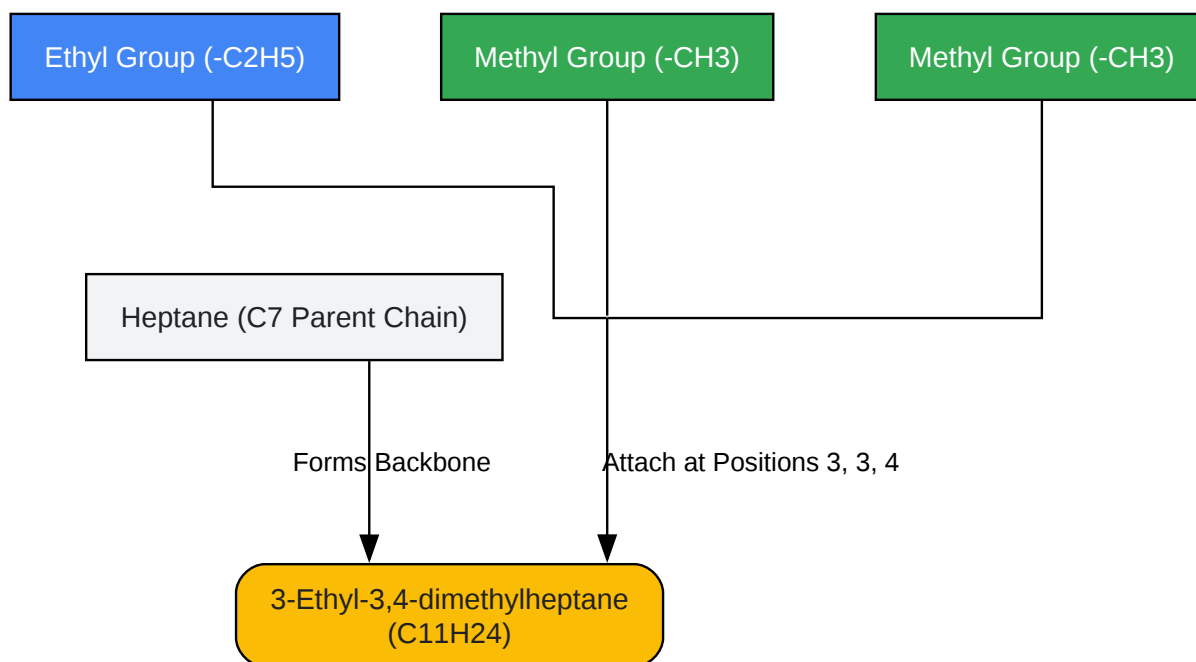
However, its properties make it relevant in other scientific contexts:

- **Analytical Chemistry:** It can be used as a reference compound in gas chromatography for the identification of components in complex hydrocarbon mixtures.[3]
- **Fuel Science:** Branched alkanes are known to improve combustion efficiency and increase the octane rating of gasoline.[5] The synthesis of compounds like **3-Ethyl-3,4-dimethylheptane** is often achieved through processes such as alkylation, hydrocracking, or the isomerization of straight-chain alkanes in the petrochemical industry.[5]
- **Organic Synthesis:** It can serve as a non-polar solvent or as a starting material or intermediate in the synthesis of more complex organic molecules.[5]

Standard experimental protocols for alkanes generally involve reactions such as combustion, halogenation under UV light, and thermal cracking.[5]

Structural and Logical Relationships

To visualize the constitution of **3-Ethyl-3,4-dimethylheptane** from its core components, the following diagram illustrates the logical relationship between the parent chain and its substituents as defined by IUPAC nomenclature.



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Caption: Logical construction of **3-Ethyl-3,4-dimethylheptane** from its parent chain and substituents.

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